

Commercial Availability and Synthetic Utility of 4-Aminocyclohexanone: A Technical Guide

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Compound of Interest

Compound Name: 4-Aminocyclohexanone

Cat. No.: B1277472

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Introduction

4-Aminocyclohexanone is a versatile bifunctional molecule that serves as a valuable building block in organic synthesis, particularly in the development of novel pharmaceutical agents and other bioactive molecules. Its cyclohexanone core provides a scaffold for a variety of chemical modifications, while the amino group offers a key reactive site for the introduction of diverse functionalities. This technical guide provides a comprehensive overview of the commercial availability of **4-aminocyclohexanone**, primarily as its more stable hydrochloride salt, along with its key chemical properties, and a detailed experimental workflow for its synthetic application.

Commercial Availability

4-Aminocyclohexanone is most commonly available commercially as its hydrochloride salt (**4-aminocyclohexanone HCl**), which enhances its stability and handling properties. A range of chemical suppliers offer this compound in various purities and quantities, catering to both small-scale research and larger-scale drug development needs.

Supplier	Product Name	CAS Number	Purity	Available Quantities
Sigma-Aldrich	4-aminocyclohexanone AldrichCPR	87976-86-1 (free base)	Not specified	100 mg
Lab Pro Inc.	4-Aminocyclohexanone Hydrochloride	675112-40-0	Min. 98.0%	1 g
Aladdin Scientific	4-Aminocyclohexanone hydrochloride	675112-40-0	min 95%	100 g
AChemBlock	4-Amino-cyclohexanone hydrochloride	675112-40-0	95%	Custom Quote
BLD Pharm	4-Aminocyclohexanone HCl	675112-40-0	Not specified	Custom Quote
Shandong Minglang Chemical Co., Ltd.	4-Aminocyclohexanone Hcl	675112-40-0	>99.5%	Inquiry-based

Chemical and Physical Properties

A thorough understanding of the physicochemical properties of **4-aminocyclohexanone** and its hydrochloride salt is crucial for its effective use in experimental settings.

Property	4-Aminocyclohexanone	4-Aminocyclohexanone Hydrochloride
Molecular Formula	C ₆ H ₁₁ NO[1]	C ₆ H ₁₂ ClNO[2]
Molecular Weight	113.16 g/mol [1]	149.62 g/mol [2]
CAS Number	87976-86-1[1]	675112-40-0[2][3]
Appearance	Solid	White crystals or crystalline powder[4]
Melting Point	Not available	205 °C (decomposes)[4]
Solubility	Not available	Soluble in water[4]
InChI Key	OTCYOBLTAQTFPW-UHFFFAOYSA-N[1]	NCURSEGKHJAUOX-UHFFFAOYSA-N

Safety Information

4-Aminocyclohexanone hydrochloride is classified as a hazardous substance and requires careful handling in a laboratory setting.

Hazard Classification	GHS Pictograms	Hazard Statements	Precautionary Statements
Acute Toxicity, Oral (Category 4), Skin Irritation (Category 2), Serious Eye Damage (Category 1), Specific target organ toxicity — Single exposure (Category 3), Respiratory tract irritation	Danger	H302: Harmful if swallowed. H315: Causes skin irritation. H318: Causes serious eye damage. H335: May cause respiratory irritation.	P261: Avoid breathing dust/fume/gas/mist/vapors/spray. P280: Wear protective gloves/eye protection/face protection. P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Data compiled from various supplier safety data sheets.

Synthetic Applications and Experimental Protocols

4-Aminocyclohexanone is a key intermediate in the synthesis of a wide array of more complex molecules. One common application is in the preparation of N-protected derivatives, such as N-Boc-**4-aminocyclohexanone**, which can then be used in further synthetic transformations.

Experimental Protocol: Synthesis of N-Boc-4-aminocyclohexanone from 4-Aminocyclohexanol Hydrochloride

This two-step process involves the protection of the amino group of 4-aminocyclohexanol hydrochloride, followed by the oxidation of the hydroxyl group to a ketone.

Step 1: Synthesis of N-Boc-4-aminocyclohexanol

- **Reaction Setup:** In a suitable reaction vessel, suspend 4-aminocyclohexanol hydrochloride in dichloromethane.
- **Base Addition:** Add poly-guanidine to the suspension.
- **Protection:** Slowly add Di-tert-butyl dicarbonate (Boc anhydride) to the reaction mixture.
- **Reaction:** Stir the mixture at room temperature for 12-24 hours.
- **Workup:** Filter the reaction mixture and wash the solid. The filtrate, containing the product, is concentrated under reduced pressure to yield N-Boc-4-aminocyclohexanol as a white solid.

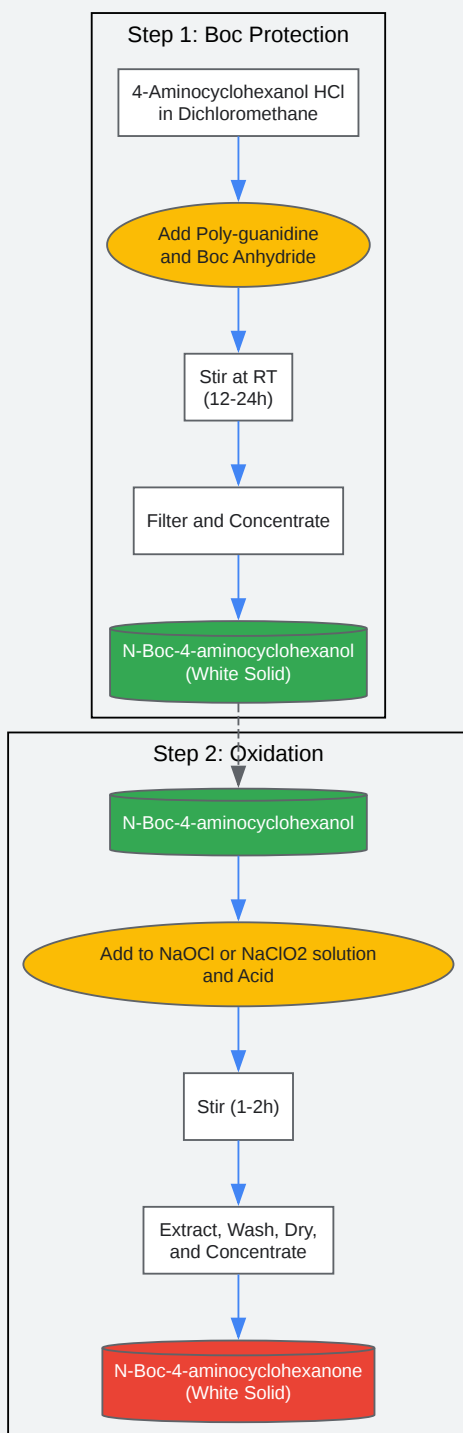
Step 2: Oxidation to N-Boc-4-aminocyclohexanone

- **Oxidizing Agent:** Prepare a solution of sodium hypochlorite or sodium chlorite.
- **Reaction:** Add the N-Boc-4-aminocyclohexanol obtained in the previous step to the oxidizing solution.
- **Acidification:** Add a suitable acid to the reaction mixture.
- **Reaction:** Stir the mixture for 1-2 hours.
- **Extraction:** Perform a liquid-liquid extraction to separate the organic layer.
- **Purification:** Wash the organic layer with water, dry it over an anhydrous salt (e.g., sodium sulfate), and remove the solvent by rotary evaporation to obtain the final product, N-Boc-4-aminocyclohexanone, as a white solid.

Visualizing the Synthetic Workflow

The following diagram illustrates the experimental workflow for the synthesis of N-Boc-4-aminocyclohexanone.

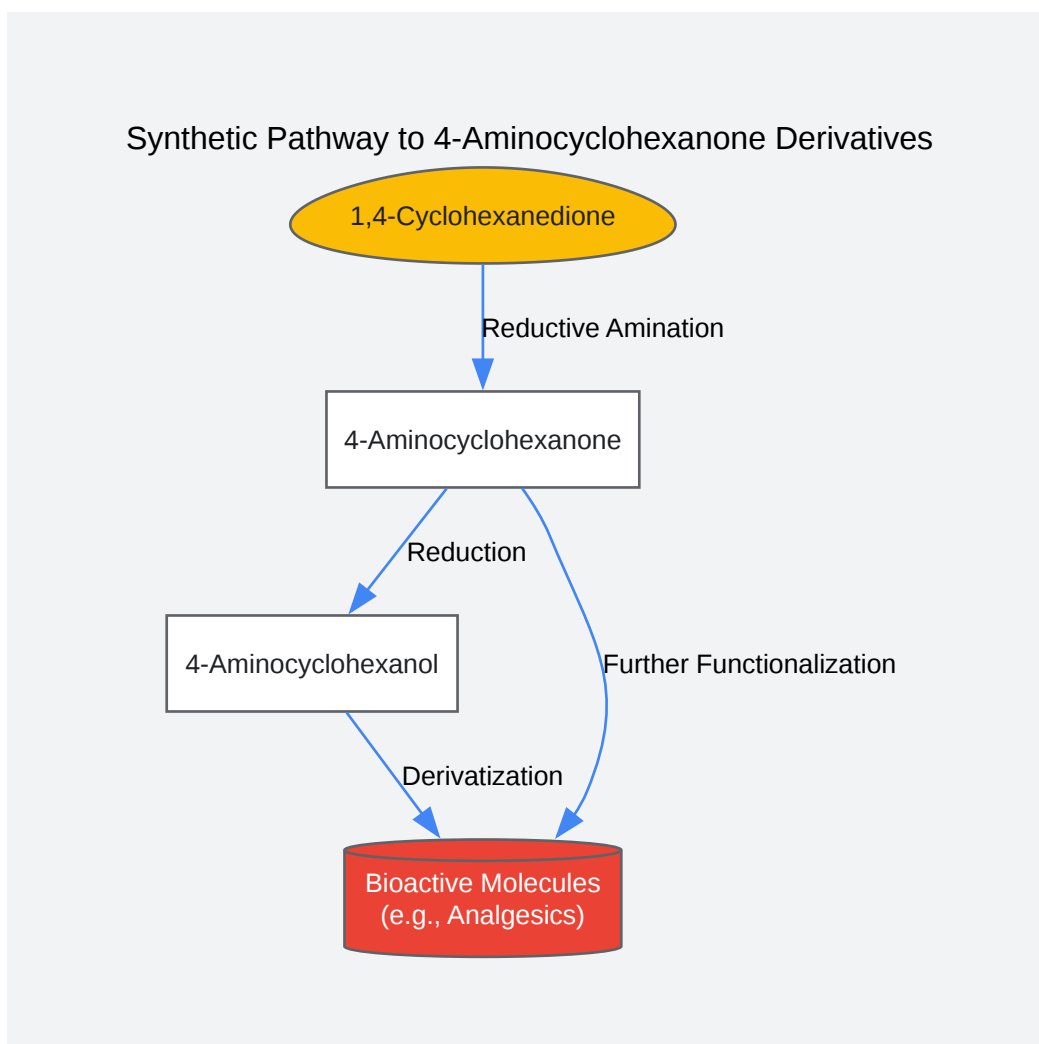
Synthesis of N-Boc-4-aminocyclohexanone



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Caption: Workflow for the two-step synthesis of N-Boc-**4-aminocyclohexanone**.

As no direct signaling pathways involving **4-aminocyclohexanone** have been identified in the literature, the following diagram illustrates a logical relationship for a potential synthetic route starting from 1,4-cyclohexanedione.



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Caption: Potential synthetic routes starting from 1,4-cyclohexanedione.

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References

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